

Ravoxertinib metabolite interference assays

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ravoxertinib

CAS No.: 1453848-26-4

Cat. No.: S548769

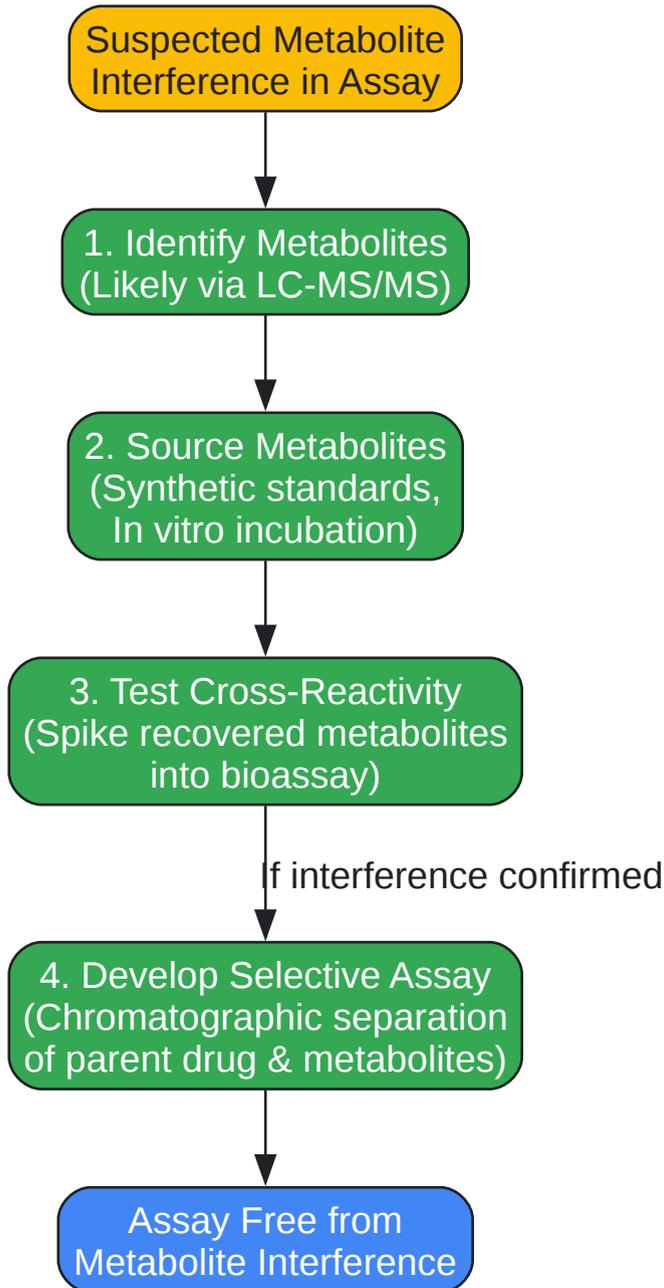
Get Quote

Ravoxertinib (GDC-0994) Profile

Aspect	Details
Drug Name	Ravoxertinib (also known as GDC-0994) [1]
Chemical Formula	$C_{21}H_{18}ClFN_6O_2$ [1]
Molecular Weight	440.86 g/mol [1]
Primary Mechanism	Highly selective, ATP-competitive inhibitor of ERK1 and ERK2 kinases [2]
Biochemical Potency (IC ₅₀)	ERK2: 0.3 nM; ERK1: 1.1 nM; p90RSK: 12 nM [2]
Key Metabolic Enzymes	Information not found in search results
Identified Metabolites	Information not found in search results

How to Approach Metabolite Interference

Since direct data on metabolite interference is not available, your investigation would likely involve several key areas. The following diagram outlines a general workflow for investigating this issue, based on standard practices in drug development.



[Click to download full resolution via product page](#)

Based on the general principles of investigating metabolite interference, here are the steps you would need to take:

- **Identify the Metabolites:** The first step is to definitively identify the metabolite structures. This is typically done using **liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS)** [3] [4]. This technique can help pinpoint the exact chemical structures of metabolites, which is crucial for predicting their potential to cross-react in your assays.
- **Source Metabolites for Testing:** Once identified, you would need to obtain these metabolites. This can be achieved by:
 - **Chemical synthesis** of the proposed metabolite structures.
 - **In vitro incubation** of **Ravoxertinib** with liver microsomes or hepatocytes, followed by purification of the generated metabolites [4].
- **Test for Cross-Reactivity:** With the metabolites in hand, you can spike them into your specific assay (e.g., a competitive binding assay or a cell-based signaling assay) at physiologically relevant concentrations to see if they produce a signal or interfere with the readout [5].
- **Develop a Selective Assay:** If interference is confirmed, you may need to develop an assay that can distinguish the parent drug from its metabolites. This often involves a **chromatographic separation step (like LC)** prior to the analytical measurement to resolve the different compounds [4].

Suggested Avenues for Finding More Data

To obtain the specific data required for a comprehensive troubleshooting guide, I suggest you:

- **Consult Regulatory Filings:** Check the drug's documents on the FDA or EMA websites, as they often contain detailed metabolic studies.
- **Search Patent Literature:** Patents related to **Ravoxertinib** might include detailed analytical methods for distinguishing it from metabolites.
- **Contact the Manufacturer:** Reaching out directly to the company that developed **Ravoxertinib** (Genentech/Roche) could provide access to unpublished technical data.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Ravoxertinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Ravoxertinib is an Orally Active and Highly Selective ... [cancer-research-network.com]

3. Metabolomics in drug research and development: The recent ... [pmc.ncbi.nlm.nih.gov]

4. Mass Spectrometry in Drug Discovery and Development [lifesciences.danaher.com]

5. Metabolomics by Mass Spectrometry: A Tool for Drug ... [mdpi.com]

To cite this document: Smolecule. [Ravoxertinib metabolite interference assays]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548769#ravoxertinib-metabolite-interference-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com